

# molecular structure and physicochemical properties of Zn(II) Mesoporphyrin IX

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## Compound of Interest

Compound Name: Zn(II) Mesoporphyrin IX

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## Unveiling the Core: A Technical Guide to Zn(II) Mesoporphyrin IX

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the molecular structure and physicochemical properties of Zinc (II) Mesoporphyrin IX (ZnMP). This document is intended to serve as a critical resource for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and visualizations of relevant biological pathways and experimental workflows.

## Molecular Structure and Identification

**Zn(II) Mesoporphyrin IX** is a synthetic metalloporphyrin, a derivative of Mesoporphyrin IX where a zinc ion ( $\text{Zn}^{2+}$ ) is chelated within the porphyrin macrocycle. The core structure consists of a porphine ring with four pyrrole subunits linked by methine bridges. The peripheral positions of the pyrrole rings are substituted with four methyl, two ethyl, and two propionic acid groups.

Table 1: Chemical Identifiers and Molecular Properties

| Property         | Value  | Reference    |
|------------------|--|--------------|
| Chemical Formula | C <sub>34</sub> H <sub>36</sub> N <sub>4</sub> O <sub>4</sub> Zn | [1][2][3][4] |
| Molecular Weight | 630.07 g/mol   | [1][2][3][4] |
| CAS Number       | 14354-67-7   | [2][3][4]    |
| Synonyms         | Zinc mesoporphyrin, ZnMP   | [1][3]       |
| Purity           | Typically ≥95%   | [3][4]       |

## Physicochemical Properties

The physicochemical properties of ZnMP are crucial for its application in various research and development fields, including its use as a photosensitizer and a biological probe.

Table 2: Physicochemical Characteristics

| Property           | Description   | Reference |
|--------------------|---|-----------|
| Appearance         | Crystalline solid   | [5]       |
| Solubility         | Soluble in organic solvents such as dimethyl sulfoxide (DMSO).  | [6]       |
| Storage Conditions | Store at room temperature, protected from light. For long-term storage (months to years), -20°C is recommended. | [2][3]    |

## Spectroscopic Properties

The extended  $\pi$ -conjugated system of the porphyrin ring in ZnMP gives rise to characteristic absorption and emission spectra, which are fundamental for its detection and quantification.

Table 3: Spectroscopic Data

| Parameter                      | Wavelength (nm)     | Notes   | Reference                               |
|--------------------------------|---------------------|---|---|
| UV-Vis Absorption (Soret Band) | ~408 nm             | The most intense absorption band, characteristic of porphyrins. | <a href="#">[7]</a> <a href="#">[8]</a> |
| UV-Vis Absorption (Q-Bands)    | ~534 nm and ~572 nm | Weaker absorption bands in the visible region.                  | <a href="#">[7]</a> <a href="#">[8]</a> |
| Fluorescence Emission          | ~580 nm and ~635 nm | Emission peaks observed upon excitation at the Soret band.      | <a href="#">[9]</a>                     |

## Electrochemical Properties

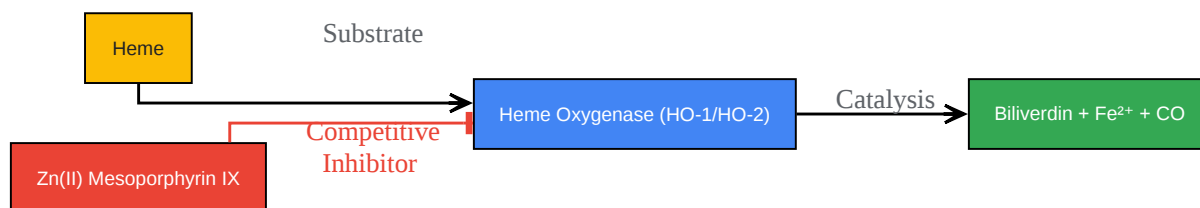
The redox behavior of ZnMP can be investigated using techniques like cyclic voltammetry, providing insights into its electron transfer capabilities. Porphyrins can undergo redox processes through the delocalized  $\pi$ -electron system.[\[10\]](#)

## Biological Activity and Signaling Pathways

ZnMP is a well-known inhibitor of heme oxygenase (HO), a critical enzyme in heme catabolism. It also interacts with other biological targets, such as the mitochondrial transporter ABCB10.

## Heme Oxygenase Inhibition

ZnMP competitively inhibits heme oxygenase, blocking the degradation of heme into biliverdin, iron, and carbon monoxide.[\[11\]](#)[\[12\]](#) This inhibition has significant implications in various pathological conditions where HO activity is dysregulated.

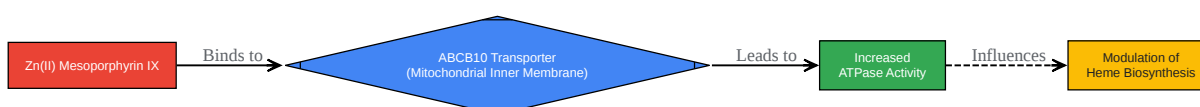


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Inhibition of Heme Oxygenase by **Zn(II) Mesoporphyrin IX**.

## ABCB10 Transporter Activation

Recent studies have shown that ZnMP can specifically activate the mitochondrial ATP-binding cassette (ABC) transporter ABCB10.[1][2][13][14] This transporter is involved in heme biosynthesis, and its activation by ZnMP suggests a potential role in modulating this pathway.



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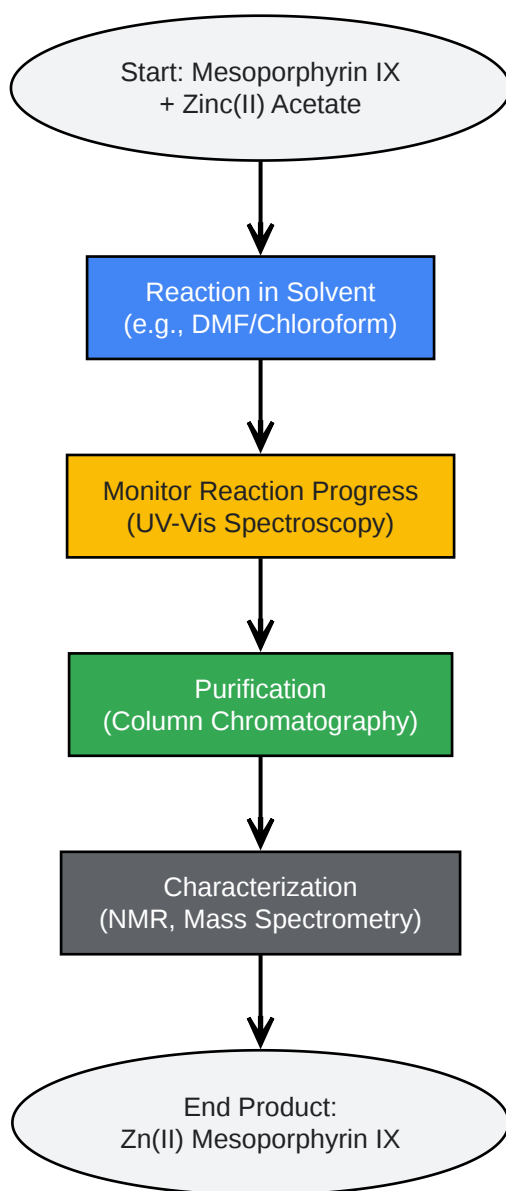
Activation of the ABCB10 Transporter by **Zn(II) Mesoporphyrin IX**.

## Experimental Protocols

Detailed and standardized experimental protocols are essential for obtaining reproducible and reliable data. The following sections outline the methodologies for key experiments used in the characterization of ZnMP.

## Synthesis and Purification of Zn(II) Mesoporphyrin IX

A general method for the synthesis of metalloporphyrins involves the reaction of the free-base porphyrin with a metal salt.[5]



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General workflow for the synthesis and purification of **Zn(II) Mesoporphyrin IX**.

Protocol:

- Dissolution: Dissolve Mesoporphyrin IX in a suitable solvent such as dimethylformamide (DMF).
- Addition of Metal Salt: Add an excess of zinc(II) acetate to the solution.
- Reflux: Heat the mixture to reflux for a specified time, typically 1-2 hours.

- **Monitoring:** Monitor the completion of the reaction by observing the changes in the UV-Vis spectrum, specifically the shift in the Soret and Q-bands.
- **Purification:** After the reaction is complete, cool the mixture and purify the product using column chromatography on silica gel or alumina.
- **Characterization:** Confirm the identity and purity of the synthesized ZnMP using  $^1\text{H}$  NMR and mass spectrometry.[5]

## UV-Vis Spectroscopy

UV-Vis spectroscopy is a fundamental technique for characterizing porphyrins due to their strong absorption in the visible region.[7][8]

Protocol:

- **Sample Preparation:** Prepare a dilute solution of ZnMP in a suitable spectroscopic grade solvent (e.g., dichloromethane or DMSO). The concentration should be adjusted to have an absorbance of around 1 at the Soret band maximum.
- **Instrument Setup:** Use a dual-beam UV-Vis spectrophotometer. Record a baseline with the solvent-filled cuvette.
- **Measurement:** Record the absorption spectrum of the ZnMP solution over a wavelength range of 350-700 nm.
- **Data Analysis:** Identify the wavelengths of maximum absorbance ( $\lambda_{\text{max}}$ ) for the Soret and Q-bands.

## Fluorescence Spectroscopy

Fluorescence spectroscopy provides information about the electronic excited states of ZnMP.[9]

Protocol:

- **Sample Preparation:** Prepare a very dilute solution of ZnMP in a spectroscopic grade solvent to avoid inner-filter effects.

- **Instrument Setup:** Use a spectrofluorometer. Set the excitation wavelength to the  $\lambda_{\text{max}}$  of the Soret band.
- **Measurement:** Record the emission spectrum over a wavelength range from the excitation wavelength to ~750 nm.
- **Data Analysis:** Identify the wavelengths of the emission maxima.

## Cyclic Voltammetry

Cyclic voltammetry is used to study the redox properties of ZnMP.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Protocol:

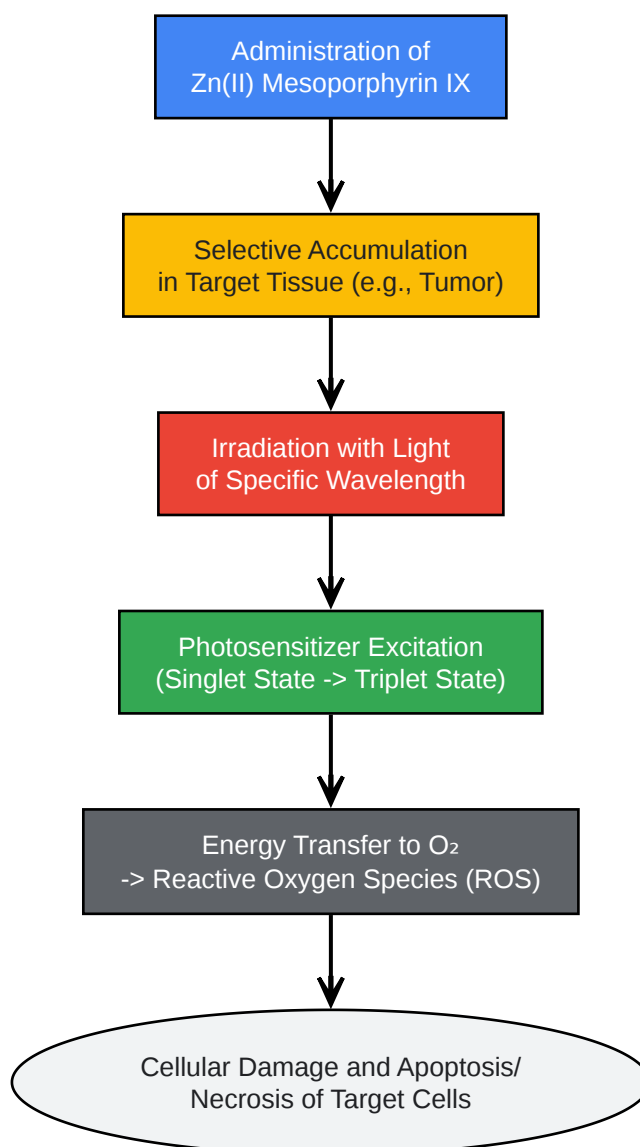
- **Electrolyte Solution:** Prepare a solution of a supporting electrolyte (e.g., 0.1 M tetrabutylammonium hexafluorophosphate) in an appropriate solvent (e.g., dichloromethane).
- **Analyte Solution:** Dissolve a small amount of ZnMP in the electrolyte solution.
- **Cell Assembly:** Assemble a three-electrode electrochemical cell consisting of a working electrode (e.g., glassy carbon), a reference electrode (e.g., Ag/AgCl), and a counter electrode (e.g., platinum wire).
- **Measurement:** Deaerate the solution with an inert gas (e.g., argon) for at least 15 minutes. Record the cyclic voltammogram by scanning the potential over a suitable range.
- **Data Analysis:** Determine the oxidation and reduction potentials of ZnMP from the resulting voltammogram.

## Applications in Research and Development

ZnMP's unique properties make it a valuable tool in several areas of research, particularly in photodynamic therapy (PDT) and as a biological probe.

### Photodynamic Therapy

As a photosensitizer, ZnMP can be excited by light to produce reactive oxygen species (ROS), which can induce cell death in targeted tissues, such as tumors.[\[6\]](#)[\[19\]](#)[\[20\]](#)



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Experimental workflow for photodynamic therapy using **Zn(II) Mesoporphyrin IX**.

This technical guide provides a foundational understanding of the molecular and physicochemical properties of **Zn(II) Mesoporphyrin IX**. The detailed information and protocols presented herein are intended to facilitate further research and development utilizing this versatile molecule.

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